

Handling and storage recommendations for 3,3-Difluorocyclohexanecarboxylic acid

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Compound of Interest

Compound Name: 3,3-Difluorocyclohexanecarboxylic acid

Cat. No.: B1465172

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Technical Support Center: 3,3-Difluorocyclohexanecarboxylic Acid

Welcome to the technical support guide for **3,3-Difluorocyclohexanecarboxylic acid** (CAS No. 849669-20-1). As Senior Application Scientists, we have developed this resource to provide you with in-depth handling protocols, storage recommendations, and troubleshooting solutions. Our goal is to ensure the integrity of your experiments and the safety of your laboratory personnel.

Frequently Asked Questions (FAQs)

Section 1: General Handling and Safety

Q1: What are the primary hazards associated with **3,3-Difluorocyclohexanecarboxylic acid**?

A1: **3,3-Difluorocyclohexanecarboxylic acid** is classified as an irritant. The primary hazards, as identified by GHS classifications, are:

- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H335: May cause respiratory irritation.^[1]

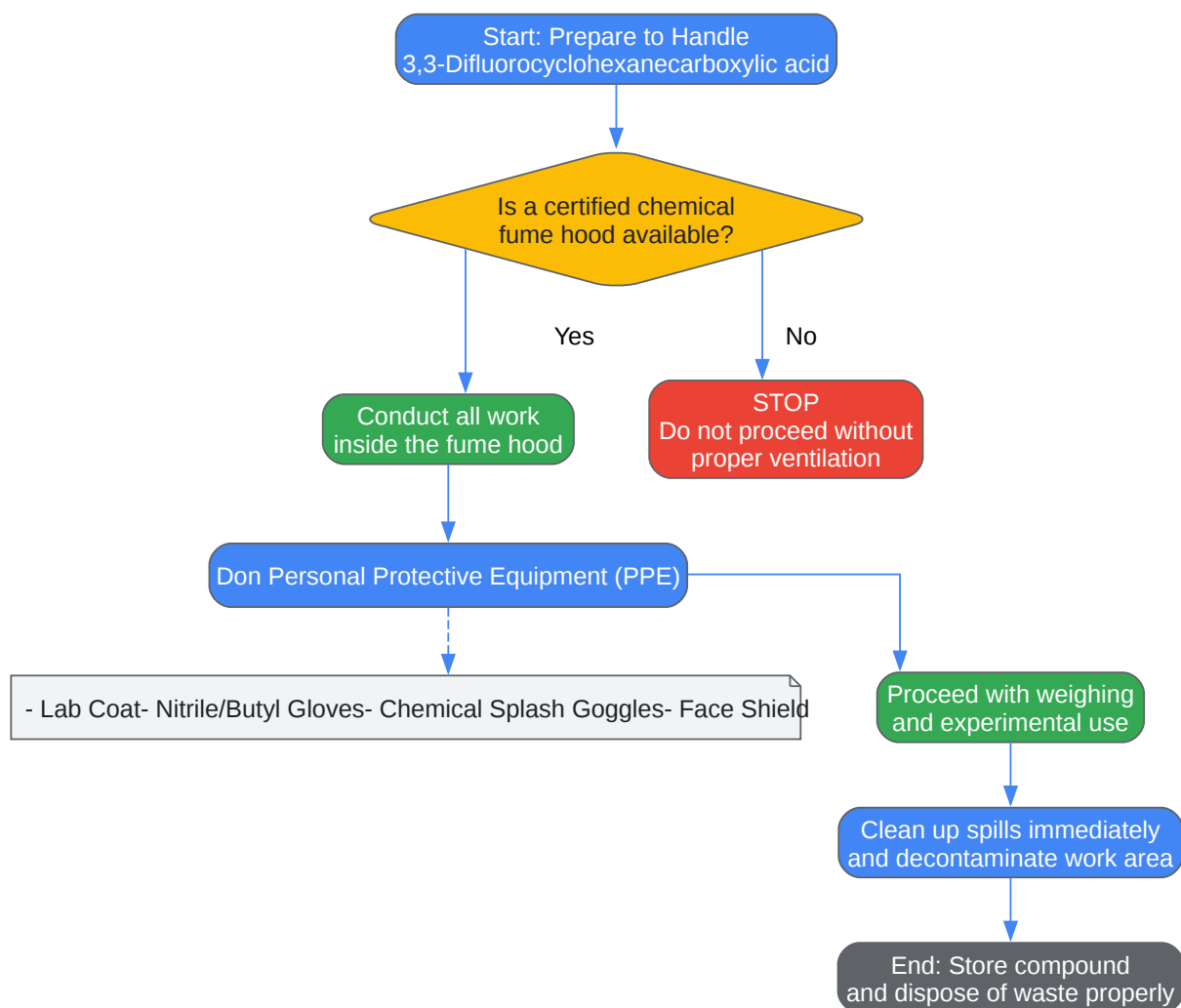
It is crucial to handle this compound with appropriate personal protective equipment (PPE) in a well-ventilated area to mitigate these risks.[1] The introduction of fluorine can significantly alter a molecule's properties, and while many fluorinated compounds have low acute toxicity, proper safety precautions are always necessary.[2][3]

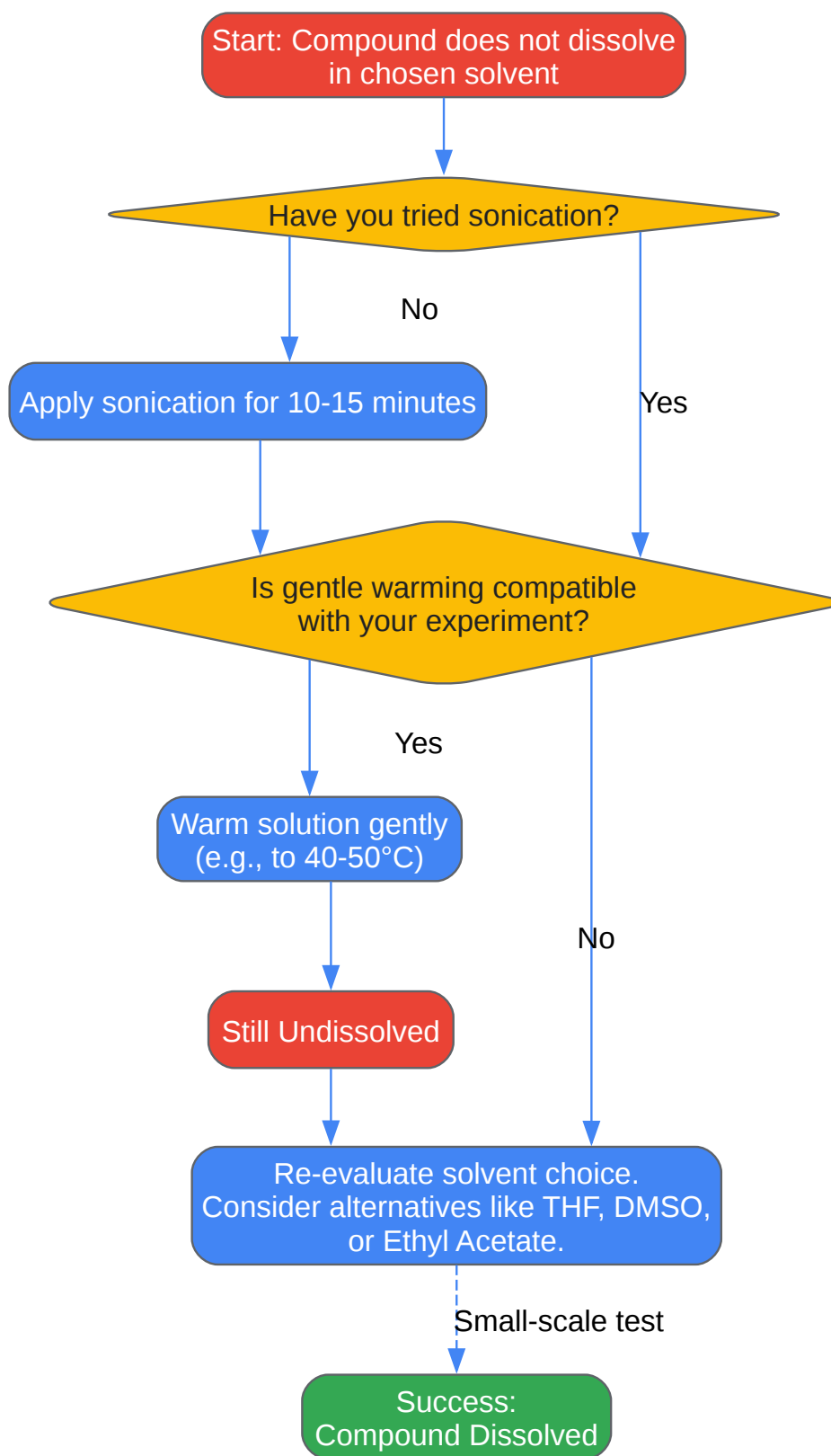
Q2: What Personal Protective Equipment (PPE) is required for handling this compound?

A2: A comprehensive risk assessment should always precede handling. However, based on the known hazards, the following PPE is mandatory. The goal is to prevent all personal contact with the compound.[4]

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical splash goggles and a face shield.[5]	Protects against splashes that can cause serious eye irritation.[1] Safety glasses are insufficient.[5]
Hand Protection	Chemically resistant gloves (e.g., nitrile or butyl).[5]	Prevents skin contact and irritation.[1] Always inspect gloves for holes before use.
Body Protection	A standard laboratory coat.[5]	Protects against minor spills and contamination of personal clothing.
Respiratory Protection	Use in a certified chemical fume hood.[1][5]	A fume hood is the primary engineering control to prevent inhalation of dust or vapors, which can cause respiratory irritation.[1]

For a visual guide to the PPE selection workflow, please refer to the diagram below.





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